

# overcoming spectral interferences in gamma spectrometry of gold-thorium ores

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## Compound of Interest

Compound Name: Gold;thorium

Cat. No.: B15425630

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## Technical Support Center: Gamma Spectrometry of Gold-Thorium Ores

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering spectral interferences during the gamma spectrometry of gold-thorium ores. The focus is on identifying and overcoming these interferences to ensure accurate quantification of gold.

### Troubleshooting Guides

Issue: Inaccurate gold quantification due to high thorium background.

Question: My gold peak at 411.8 keV is showing inconsistent and unexpectedly high counts in ore samples with known high thorium content. How can I correct for this?

Answer:

High thorium content can lead to significant spectral interference, primarily through the Compton continuum and the presence of numerous gamma peaks from the thorium decay series, which can elevate the background under the 411.8 keV gold peak. Direct overlap with a high-intensity gamma-ray from the thorium decay chain at 411.8 keV is not a primary concern; however, a low-intensity peak from  $^{212}\text{Bi}$  at 415.8 keV exists and could contribute to peak tailing or broadening of the gold peak with low-resolution detectors.

### Troubleshooting Steps:

- **Confirm Secular Equilibrium:** Verify if the thorium decay series is in secular equilibrium. This is crucial as the interfering gamma rays are from thorium's daughter products. Disequilibrium can alter the expected ratios of these interfering peaks.
- **High-Resolution Detector:** Ensure you are using a high-purity germanium (HPGe) detector with excellent energy resolution. This will help to resolve the 411.8 keV gold peak from any nearby low-intensity peaks and improve the accuracy of baseline subtraction.
- **Interference Correction via Peak Ratioing:**
  - Identify a clean, high-intensity gamma peak from a late-stage nuclide in the thorium decay chain that is free from interference. The 2614.5 keV peak from  $^{208}\text{Tl}$  is often a good choice.
  - Establish a correlation factor between the net counts of this reference peak (e.g., 2614.5 keV) and the background contribution in the region of the 411.8 keV gold peak. This is best done using a pure thorium standard (or a sample with a known high thorium concentration and no gold).
  - In your gold-thorium ore sample, measure the net counts of the thorium reference peak.
  - Apply the correlation factor to calculate the background contribution from thorium under your gold peak.
  - Subtract this calculated background from the total counts in the 411.8 keV region of interest to obtain the true net counts for gold.

Issue: Difficulty in establishing a proper baseline for the 411.8 keV gold peak.

Question: The baseline in the region of the 411.8 keV gold peak is complex and difficult to define, leading to inconsistent peak integration. What is causing this and how can I resolve it?

Answer:

The complexity of the baseline is likely due to the Compton continuum from higher-energy gamma rays emitted by the daughter products of  $^{232}\text{Th}$ , such as the very intense 2614.5 keV

gamma ray from  $^{208}\text{Tl}$ .

#### Troubleshooting Steps:

- **Spectrum Stripping:** If you have a spectrum of a pure thorium standard, you can normalize it to a prominent thorium peak in your sample spectrum (e.g., 2614.5 keV) and then subtract the entire thorium spectrum from your sample spectrum. This will leave you with a spectrum primarily containing the gold peak on a much simpler baseline.
- **Software-Based Baseline Correction:** Utilize the advanced baseline correction algorithms available in your gamma spectrometry software. Experiment with different models (e.g., linear, polynomial, step) to find the one that best fits the continuum around the 411.8 keV peak.
- **Manual Baseline Definition:** If automated methods fail, carefully define the baseline manually by selecting regions on either side of the peak that are representative of the background. Consistency in the selection of these regions across all samples is critical.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary gamma-ray energies I should be aware of when analyzing gold in thorium-rich ores?

**A1:** For gold, the primary gamma-ray is from the activation product  $^{198}\text{Au}$  at 411.8 keV. For the interfering thorium series, the most prominent gamma rays are from its decay products. Key energies are listed in the tables below.

**Q2:** Is there a direct spectral overlap with the 411.8 keV gold peak from the thorium decay chain?

**A2:** There are no high-intensity gamma rays from the  $^{232}\text{Th}$  decay chain that directly overlap with the 411.8 keV peak of  $^{198}\text{Au}$ . However, with a lower resolution detector, the 415.8 keV peak from  $^{212}\text{Bi}$  could be a potential interference. The primary issue is the elevated and complex baseline caused by the Compton continuum of higher energy gamma rays from the thorium decay products.

**Q3:** Can I use a different gamma-ray peak for gold to avoid this interference?

A3: The 411.8 keV peak is the most intense and commonly used gamma ray for  $^{198}\text{Au}$  quantification. While other, much weaker gamma rays exist (e.g., 675.9 keV and 1087.7 keV), their low intensity makes them unsuitable for trace analysis and they would still be subject to the Compton background.

Q4: How can I be sure that the thorium decay chain is in secular equilibrium in my sample?

A4: To verify secular equilibrium, you can measure the activity ratios of different radionuclides in the decay chain. For example, the activity of an early decay product like  $^{228}\text{Ac}$  can be compared to that of a later product like  $^{208}\text{Tl}$ . If the activities are consistent (after correcting for branching ratios), the chain is likely in equilibrium.

Q5: What is True Coincidence Summing (TCS) and do I need to correct for it?

A5: True Coincidence Summing occurs when two or more gamma rays from a single decay are detected simultaneously, registering as a single event with an energy equal to the sum of the individual gamma rays. This can lead to an underestimation of the true peak counts. Correction for TCS is important for accurate quantification, especially when the detector is close to the sample.<sup>[1][2]</sup> Your gamma spectrometry software may have a module for TCS correction, which typically requires a detailed characterization of your detector and sample geometry.

## Data Presentation

Table 1: Key Gamma-Ray Data for Gold Analysis

Nuclide	Half-life	Gamma-Ray Energy (keV)	Emission Probability (%)	Notes
$^{198}\text{Au}$	2.695 d	411.8	95.62	Primary analytical peak for gold.[3]
675.9	0.86	Much weaker, not typically used for quantification.		
1087.7	0.17	Very weak, not suitable for trace analysis.		

Table 2: Major Interfering Gamma-Rays from the  $^{232}\text{Th}$  Decay Chain

Nuclide	Half-life	Gamma-Ray Energy (keV)	Emission Probability (%)	Notes
$^{228}\text{Ac}$	6.15 h	338.3	11.27	Can be used as a reference peak for thorium. <a href="#">[1]</a>
911.2	25.8	A strong, often used reference peak for thorium. <a href="#">[1]</a>		
969.0	15.8	Another useful reference peak for thorium.		
$^{212}\text{Pb}$	10.64 h	238.6	43.3	A major peak in the thorium spectrum.
$^{212}\text{Bi}$	60.55 min	727.3	6.63	Can be subject to interferences. <a href="#">[1]</a>
$^{208}\text{Tl}$	3.053 min	583.2	30.5	Can be subject to interferences. <a href="#">[1]</a>
2614.5	35.6	Most intense high-energy peak, major source of Compton continuum.		

## Experimental Protocols

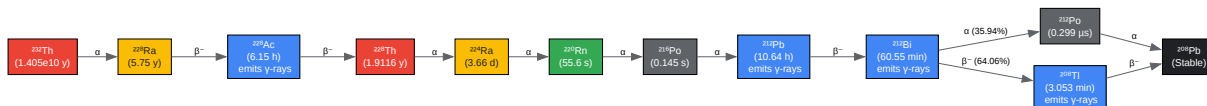
### Protocol 1: Spectral Interference Correction for Gold in Thorium Ores

- Sample Preparation and Activation:

- Prepare ore samples and gold standards in identical geometries.
- Irradiate samples and standards in a neutron flux to produce  $^{198}\text{Au}$ . A well-thermalized neutron flux is preferred to minimize interfering reactions.
- Allow for a suitable decay period to let short-lived interfering nuclides decay.
- Gamma Spectrometry Measurement:
  - Acquire gamma-ray spectra for a sufficient duration to achieve good counting statistics for the 411.8 keV peak.
  - Use a calibrated HPGe detector.
- Data Analysis:
  - Determine the net peak area of the 411.8 keV  $^{198}\text{Au}$  peak in the standard and the sample.
  - Identify a clean, interference-free peak from the  $^{232}\text{Th}$  decay chain in the sample spectrum (e.g., 911.2 keV from  $^{228}\text{Ac}$  or 2614.5 keV from  $^{208}\text{Tl}$ ).
  - Determine the net peak area of this thorium reference peak.
- Interference Correction (Ratio Method):
  - Prepare and measure a pure thorium standard (with no gold).
  - Determine the ratio of the counts in the 411.8 keV region of interest (background) to the net peak area of the chosen thorium reference peak in the pure thorium standard. This is your interference factor.
  - In the ore sample spectrum, multiply the net peak area of the thorium reference peak by the interference factor to calculate the contribution of thorium to the 411.8 keV region.
  - Subtract this calculated contribution from the gross counts in the 411.8 keV region of your ore sample to obtain the true net peak area for  $^{198}\text{Au}$ .
- Gold Concentration Calculation:

- Calculate the concentration of gold in the ore sample by comparing the corrected net peak area of the 411.8 keV peak with that of the gold standard.

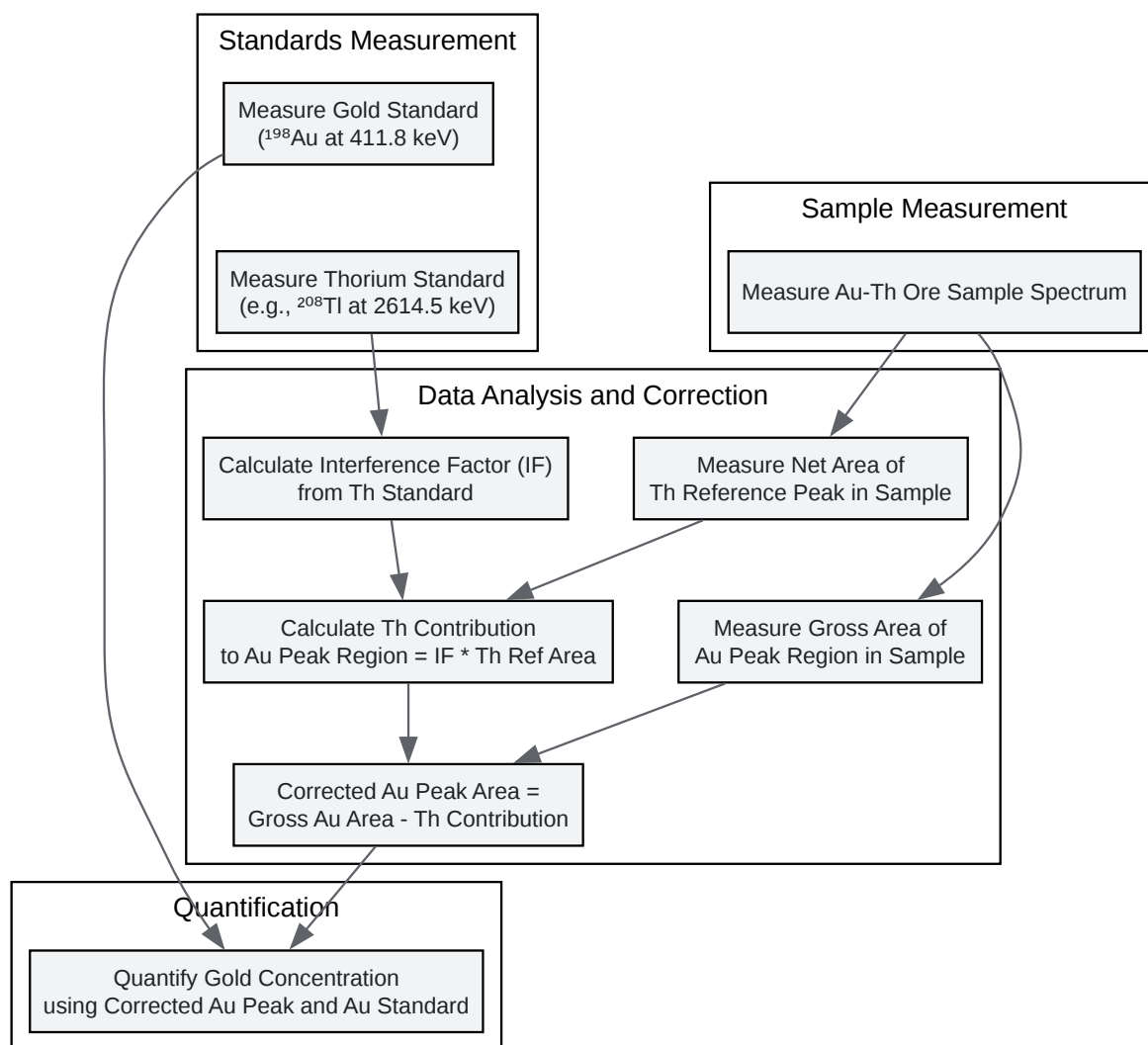
## Mandatory Visualization



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Caption: The  $^{232}\text{Th}$  decay chain, highlighting the daughter products that are significant sources of gamma radiation.





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Caption: Workflow for spectral interference correction in the gamma spectrometry of gold-thorium ores.

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## References

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